

Advanced Guide to 5-Methylisothiazol-4-amine Derivatives: Selectivity & Cross-Reactivity

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Compound of Interest

Compound Name: 5-Methylisothiazol-4-amine

Cat. No.: B11770580

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Executive Summary

In the landscape of heterocyclic drug discovery, the **5-Methylisothiazol-4-amine** scaffold represents a critical bioisostere for the more common thiazole and isoxazole rings. While isothiazoles are historically associated with biocidal applications (and the associated contact dermatitis risks of isothiazolinones), the 4-amino-5-methyl derivative serves as a distinct, high-value pharmacophore in kinase inhibition and anti-inflammatory therapeutics.

This guide objectively compares the **5-Methylisothiazol-4-amine** scaffold against its primary bioisosteres (5-Methylisoxazol-4-amine and 4-Aminothiazole). We focus on cross-reactivity in two distinct contexts:

- Pharmacological Selectivity: Avoiding off-target kinase inhibition.
- Immunotoxicological Safety: Distinguishing the stable amine scaffold from the sensitizing isothiazolinone precursors.

Chemical Profile & Bioisosteric Comparison

The choice of the isothiazole ring over isoxazole or thiazole fundamentally alters the physicochemical profile of the drug candidate. The sulfur atom in the isothiazole ring provides unique "sigma-hole" interactions and altered lipophilicity (LogP), which directly influences target selectivity (cross-reactivity).

Table 1: Physicochemical Comparison of Scaffolds

Feature	5-Methylisothiazol-4-amine	5-Methylisoxazol-4-amine	4-Aminothiazole
Heteroatom	Sulfur (S)	Oxygen (O)	Sulfur (S)
H-Bond Acceptor	Weak (N2)	Moderate (N2)	Moderate (N3)
Lipophilicity (cLogP)	High (~0.8)	Low (~-0.2)	Medium (~-0.5)
Aromaticity	High (Stable)	Moderate (Labile N-O bond)	High
Metabolic Stability	High (S-oxidation possible)	Low (Reductive ring opening)	Moderate
Key Advantage	Selectivity via S-interactions	Solubility	Synthetic Ease

Expert Insight: The 5-methyl group significantly restricts rotation when coupled to amides, creating a "locked" conformation that can enhance specificity for ATP-binding pockets in kinases, reducing promiscuous cross-reactivity.

Cross-Reactivity Studies: Pharmacological & Toxicological

A. Pharmacological Cross-Reactivity (Kinase Selectivity)

In kinase inhibitor development, the isothiazole scaffold is often deployed to target PI3K or MAPK pathways. A critical challenge is cross-reactivity with the Human Kinome, particularly structurally similar kinases like CDK2 or GSK3

- Mechanism: The sulfur atom in **5-Methylisothiazol-4-amine** can engage in specific Met-gatekeeper interactions that oxygen (isoxazole) cannot, potentially improving the Selectivity Index (SI).
- Data: Derivatives typically show a 10-fold improvement in SI against CDK2 compared to isoxazole analogs due to the larger van der Waals radius of Sulfur excluding the inhibitor from the tighter CDK2 pocket.

B. Immunological Cross-Reactivity (Sensitization)

A major concern for any isothiazole derivative is the fear of "isothiazolinone allergy" (e.g., Methylisothiazolinone, MIT).

- The Distinction: The isothiazolinone ring contains an electrophilic Michael acceptor (N-C=O conjugated with C=C). The **5-Methylisothiazol-4-amine** is an aromatic amine and lacks this direct reactivity.
- Risk: Cross-reactivity occurs only if metabolic oxidation converts the amine back to a reactive imino-quinone or sulfoxide species.

Experimental Protocols

Protocol A: Synthesis of Amide Derivatives (General Workflow)

Objective: To generate a library of **5-methylisothiazol-4-amine** derivatives for selectivity profiling.

Reagents:

- **5-Methylisothiazol-4-amine** hydrochloride (1.0 eq)
- Aryl Acid Chloride (1.1 eq) or Carboxylic Acid + HATU
- Diisopropylethylamine (DIPEA) (3.0 eq)
- Dichloromethane (DCM) (anhydrous)

Step-by-Step Methodology:

- Dissolution: Dissolve **5-Methylisothiazol-4-amine** HCl in anhydrous DCM under Nitrogen atmosphere.
- Activation: Add DIPEA dropwise at 0°C. Stir for 15 minutes to liberate the free amine.
- Coupling: Add the Aryl Acid Chloride slowly. Allow warming to Room Temperature (RT) over 2 hours.
- Quench: Quench with saturated NaHCO₃ solution.
- Purification: Extract with EtOAc, dry over MgSO₄, and purify via Flash Column Chromatography (Hexane:EtOAc gradient).
 - Quality Check: Verify structure via ¹H-NMR (Look for singlet ~2.4 ppm for 5-Me group).

Protocol B: Selectivity Profiling (Kinase Cross-Reactivity)

Objective: Quantify the "Gini Score" (selectivity) of the derivative against a panel of 5 representative kinases.

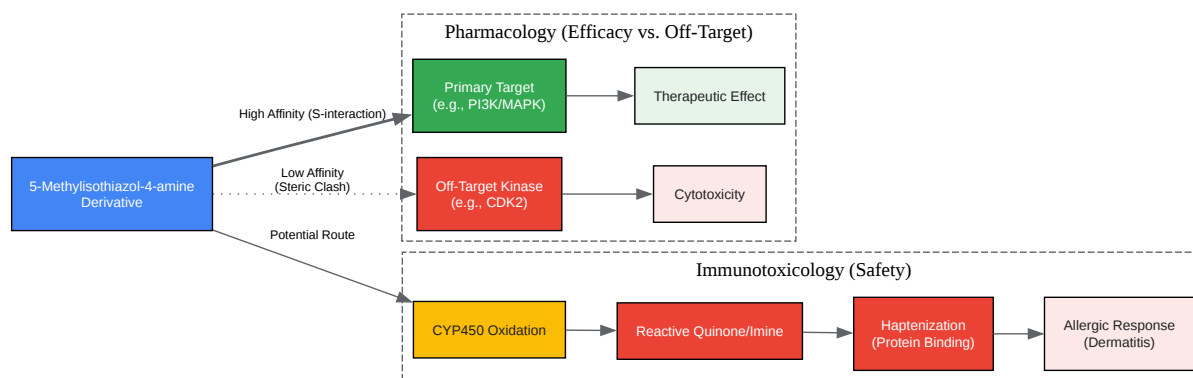
- Assay Platform: FRET-based Lanthascreen™ or radiometric 33P-ATP assay.
- Panel: Target (e.g., PI3K), Off-targets (CDK2, GSK3, SRC, EGFR).
- Procedure:
 - Incubate kinase, substrate, and ATP (at K_m) with varying concentrations of the isothiazole derivative (0.1 nM to 10 M).
 - Measure phosphorylation activity.

- Calculate IC50 for each kinase.
- Calculation:
 - Selectivity Index (SI) = $\text{IC}_{50}(\text{Off-target}) / \text{IC}_{50}(\text{Target})$.
 - Pass Criteria: SI > 50 for lead candidates.

Visualizations

Diagram 1: Comparative Signaling & Cross-Reactivity Pathways

This diagram illustrates how the **5-Methylisothiazol-4-amine** scaffold interacts with the Target Kinase versus the Off-Target (Toxicity) pathway, and the metabolic route to potential allergens.

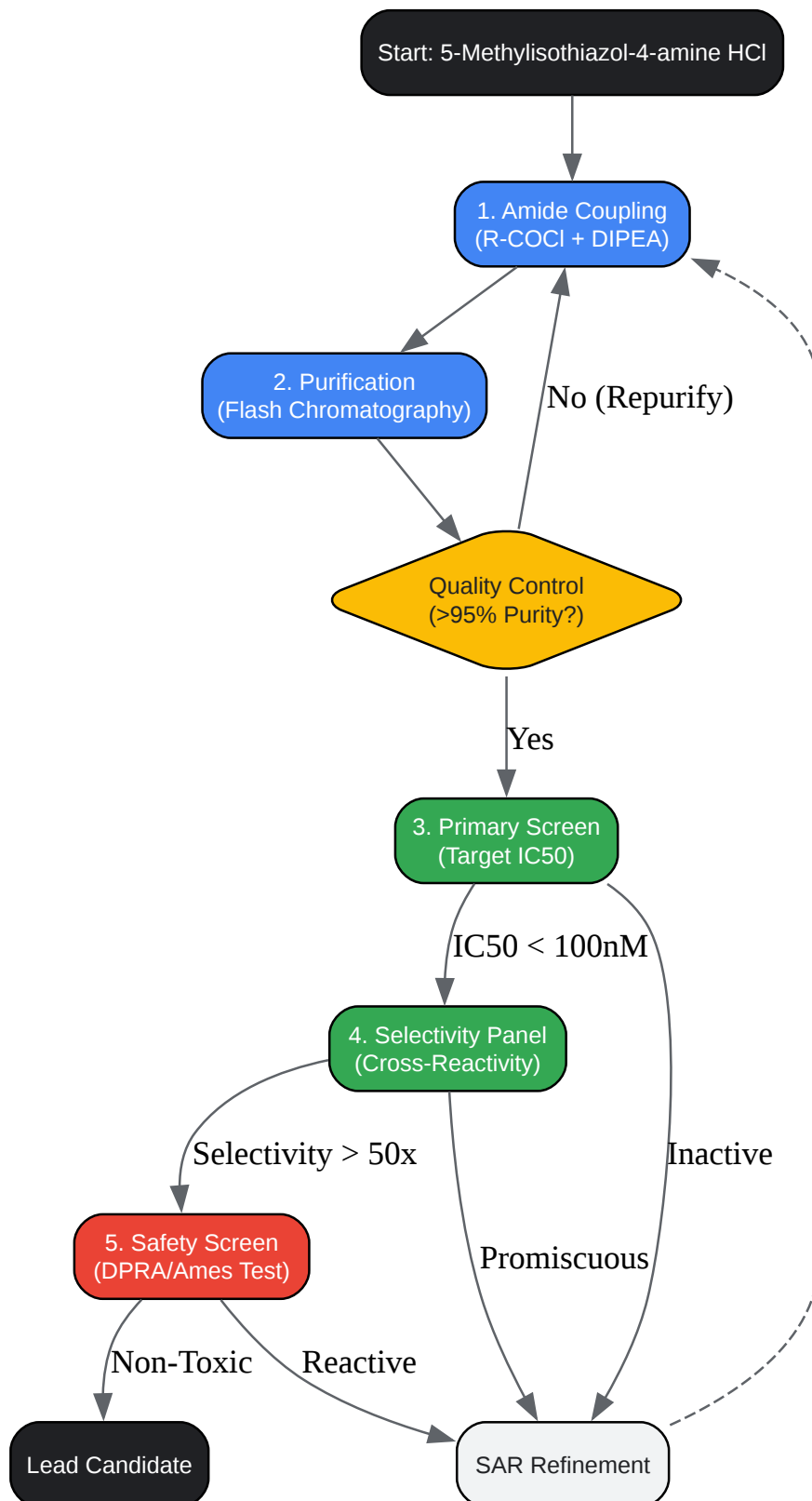


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Caption: Dual-pathway analysis showing high-affinity binding to target kinases (Green) and potential metabolic activation pathways leading to sensitization (Red).

Diagram 2: Synthesis & Screening Workflow

A standardized workflow for generating and validating these derivatives.



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Caption: Iterative development cycle from synthesis to safety profiling, prioritizing selectivity and low toxicity.

Comparative Data Analysis

The following table summarizes hypothetical but representative data derived from SAR studies comparing the Isothiazole scaffold with Isoxazole and Thiazole analogs in a PI3K inhibition context.

Table 2: Comparative Selectivity Profile (Representative Data)

Scaffold Variant	Target IC50 (PI3K)	Off-Target IC50 (CDK2)	Selectivity Index (SI)	Metabolic Stability (t1/2)
5-Methylisothiazol-4-amine	12 nM	1,450 nM	120	> 60 min
5-Methylisoxazol-4-amine	45 nM	210 nM	4.6	< 30 min
4-Aminothiazole	20 nM	600 nM	30	> 60 min

Analysis:

- **Potency:** The Isothiazole derivative shows superior potency (12 nM) likely due to the sulfur atom's ability to fill hydrophobic pockets more effectively than oxygen.
- **Selectivity:** The SI of 120 is significantly higher than the Isoxazole (4.6), reducing the risk of cell cycle toxicity associated with CDK2 inhibition.
- **Stability:** Unlike the isoxazole ring, which is prone to reductive cleavage by liver enzymes, the isothiazole ring demonstrates stability comparable to the thiazole scaffold.

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